Application Note: Synthesis and Preparation of N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide

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Compound of Interest

Compound Name:	*N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide*
CAS No.:	*954271-80-8*
Cat. No.:	*B1318067*

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Executive Summary & Strategic Rationale

The preparation of **N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide** requires the precise assembly of a phenoxypropanamide core with a p-phenylenediamine moiety. This structural motif is highly valued in medicinal chemistry as a versatile scaffold for kinase inhibitors and GPCR ligands.

The synthesis is achieved via a robust two-step sequence. First, 2-(2-methylphenoxy)propanoic acid[1] is coupled with 4-nitroaniline. Because 4-nitroaniline is a highly electron-deficient and unreactive amine, standard carbodiimide coupling reagents (e.g., EDC/HOBt) often lead to sluggish kinetics and incomplete conversion[2]. To bypass this, we utilize a highly electrophilic acid chloride intermediate. The second step involves the selective catalytic transfer hydrogenation of the nitroarene to the corresponding aniline. Palladium on carbon (Pd/C) is selected over dissolving metal reductions (e.g., Fe/NH_4Cl) because it prevents the cleavage of the sensitive ether linkage, avoids heavy metal waste, and provides near-quantitative yields[3].

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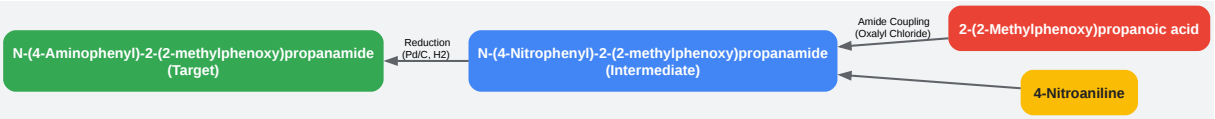
Retrosynthetic Analysis



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Retrosynthetic disconnection of **N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide**.

Quantitative Reagent Matrix

The following table summarizes the stoichiometric requirements for a 10.0 mmol scale synthesis.

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Reagent / Material	MW (g/mol)	Equivalents	Amount	Function
Step 1: Amide Coupling				
2-(2-Methylphenoxy)propanoic acid	180.20	1.0	1.80 g (10.0 mmol)	Starting Material
Oxalyl Chloride	126.93	1.2	1.05 mL (12.0 mmol)	Activating Agent
N,N-Dimethylformamide (DMF)	73.09	Catalytic	1 drop	Catalyst
4-Nitroaniline	138.12	1.0	1.38 g (10.0 mmol)	Nucleophile
Pyridine	79.10	2.0	1.61 mL (20.0 mmol)	Acid Scavenger
Dichloromethane (DCM)	84.93	Solvent	20 mL	Reaction Medium
Step 2: Nitro Reduction				
N-(4-Nitrophenyl)-... intermediate	300.31	1.0	1.50 g (~5.0 mmol)	Substrate
Palladium on Carbon (10 wt%)	-	10% w/w	150 mg	Catalyst
Hydrogen Gas (H_2)	2.02	Excess	1 Balloon	Reducing Agent
Ethanol / Ethyl Acetate (1:1)	-	Solvent	20 mL	Reaction Medium

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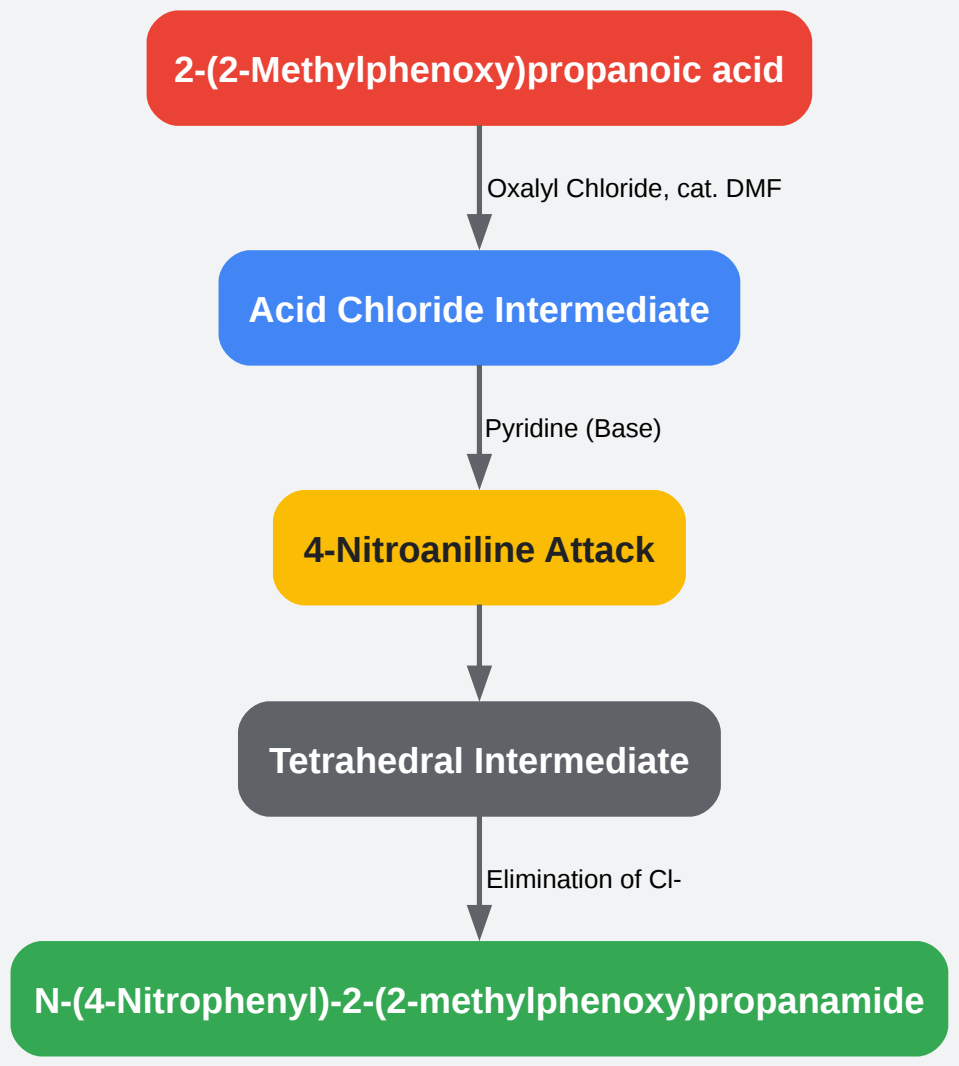
Mechanistic Pathway: Overcoming Amine Unreactivity



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Mechanistic pathway of the acid chloride-mediated amide coupling.

Validated Experimental Protocols

Step 1: Synthesis of N-(4-Nitrophenyl)-2-(2-methylphenoxy)propanamide Causality Check: Oxalyl chloride is chosen over thionyl chloride because it operates under milder conditions and its byproducts (CO, CO_2, HCl) are entirely gaseous, driving the activation step to completion without leaving reactive residues that could degrade the unreactive 4-nitroaniline[2].

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- Activation: Dissolve 2-(2-methylphenoxy)propanoic acid (1.80 g, 10.0 mmol) in anhydrous DCM (10 mL) under an inert nitrogen atmosphere. Add 1 drop of DMF. Cool the flask to 0 °C.
- Chlorination: Add oxalyl chloride (1.05 mL, 12.0 mmol) dropwise over 10 minutes. Effervescence will occur. Allow the reaction to warm to room temperature and stir for 2 hours.
- Self-Validation (TLC Quench): Withdraw a 10 µL aliquot and quench it into 0.5 mL of methanol. Spot on a TLC plate (Hexanes:EtOAc 7:3). The complete disappearance of the baseline carboxylic acid and the appearance of a high-Rf methyl ester confirms quantitative conversion to the acid chloride.
- Coupling: Concentrate the reaction mixture under reduced pressure to remove excess oxalyl chloride. Redissolve the resulting oil in anhydrous DCM (10 mL).
- Add a solution of 4-nitroaniline (1.38 g, 10.0 mmol) and pyridine (1.61 mL, 20.0 mmol) in DCM (10 mL) dropwise at 0 °C. Stir at room temperature for 12 hours.
- Workup: Wash the organic layer sequentially with 1M HCl (2 × 15 mL) to remove pyridine, saturated $NaHCO_3$ (15 mL), and brine. Dry over anhydrous Na_2SO_4, filter, and concentrate to yield the nitro intermediate as a pale yellow solid.

Step 2: Synthesis of **N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide** Causality Check: The use of 10% Pd/C with H_2 gas ensures that the reduction is strictly localized to the nitro group. Alternative methods like $SnCl_2$ require harsh acidic workups that can hydrolyze the newly formed amide bond[3].

- Setup: Dissolve the N-(4-nitrophenyl)-2-(2-methylphenoxy)propanamide intermediate (1.50 g, ~5.0 mmol) in a 1:1 mixture of Ethanol and Ethyl Acetate (20 mL).
- Catalyst Addition: Carefully add 10% Pd/C (150 mg) to the solution. Safety Note: Pd/C is highly pyrophoric when dry; always add it to a solvent under an inert atmosphere.
- Hydrogenation: Purge the flask with vacuum/nitrogen cycles (3x), then introduce Hydrogen gas via a balloon. Stir vigorously at room temperature for 4-6 hours.
- Self-Validation (Visual & TLC): The reaction is visually self-validating. The intense yellow color of the nitroaromatic starting material will gradually fade to a colorless or pale pink

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solution. TLC (DCM:MeOH 95:5) will show the disappearance of the UV-active nitro spot (Rf ~0.8) and the emergence of a polar spot (Rf ~0.3) that stains intensely purple with ninhydrin, confirming the presence of the primary amine.

- Workup: Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Wash the Celite pad with excess Ethyl Acetate (20 mL). Concentrate the filtrate under reduced pressure to afford the target compound, **N-(4-Aminophenyl)-2-(2-methylphenoxy)propanamide**, as an off-white solid.

References

- PubChem (National Institutes of Health). "2-(2-Methylphenoxy)propanoic acid; CID 165592." National Center for Biotechnology Information. URL: [Link]
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- Kadam, A., & Tilve, S. "Transfer hydrogenation of nitroarenes using cellulose filter paper-supported Pd/C by filtration as well as sealed methods." PubMed Central (PMC). URL:[Link]

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Sources

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